

Guluronic Acid Sodium Salt: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Guluronic acid sodium

Cat. No.: B15590367

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of the basic properties of guluronic acid and its sodium salt, with a focus on their relevance to researchers, scientists, and drug development professionals. This document summarizes key quantitative data, details experimental protocols, and visualizes relevant biological pathways.

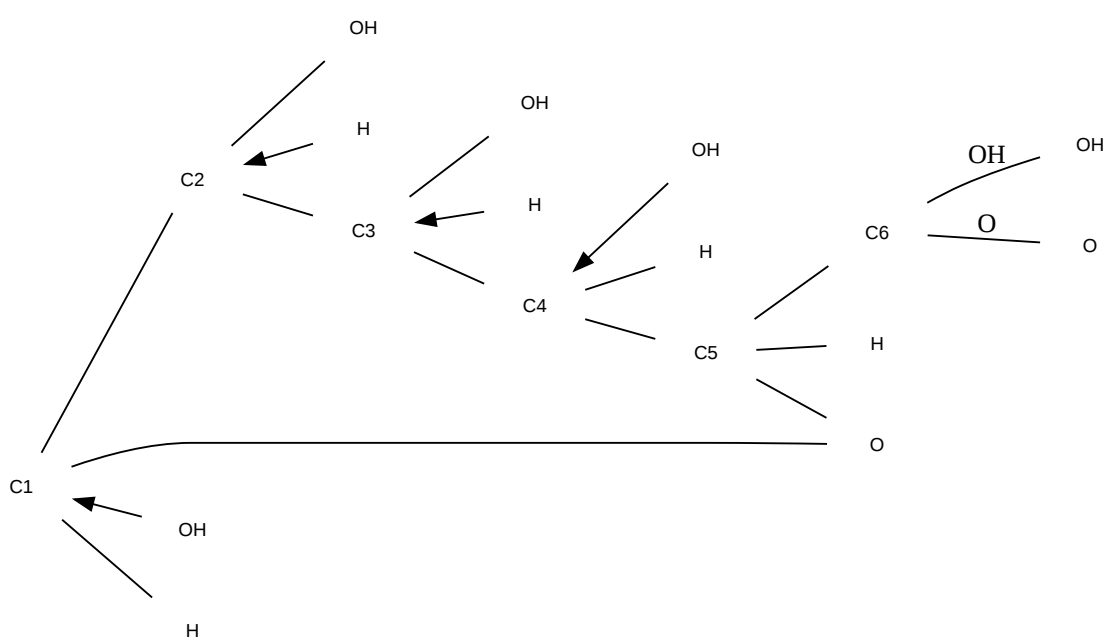
Core Properties of Guluronic Acid and Sodium Guluronate

Guluronic acid is a uronic acid monosaccharide and a key component of alginic acid, a polysaccharide found in brown algae.^{[1][2]} Its sodium salt, sodium guluronate, is the form typically found in sodium alginate. The arrangement and proportion of guluronic acid alongside D-mannuronic acid in the alginate polymer chain dictate the polymer's physical properties, such as viscosity and gelling capacity.^[3]

Chemical Structure

Guluronic acid is the C-5 epimer of D-mannuronic acid.^[1] The chemical structures of L-guluronic acid and its sodium salt are presented below.

Structure of L-Guluronic Acid



[Click to download full resolution via product page](#)

Caption: Chemical structure of L-guluronic acid.

Physicochemical Properties

A summary of the key physicochemical properties of L-guluronic acid and sodium L-gulonate is provided in the table below.

Property	L-Guluronic Acid	Sodium L-Gulonate	Reference(s)
Molecular Formula	C ₆ H ₁₀ O ₇	C ₆ H ₉ NaO ₇	[2]
Molecular Weight	194.14 g/mol	216.12 g/mol	[4]
pKa	3.65	-	[5]
Solubility	Soluble in water	Soluble in water	[2]

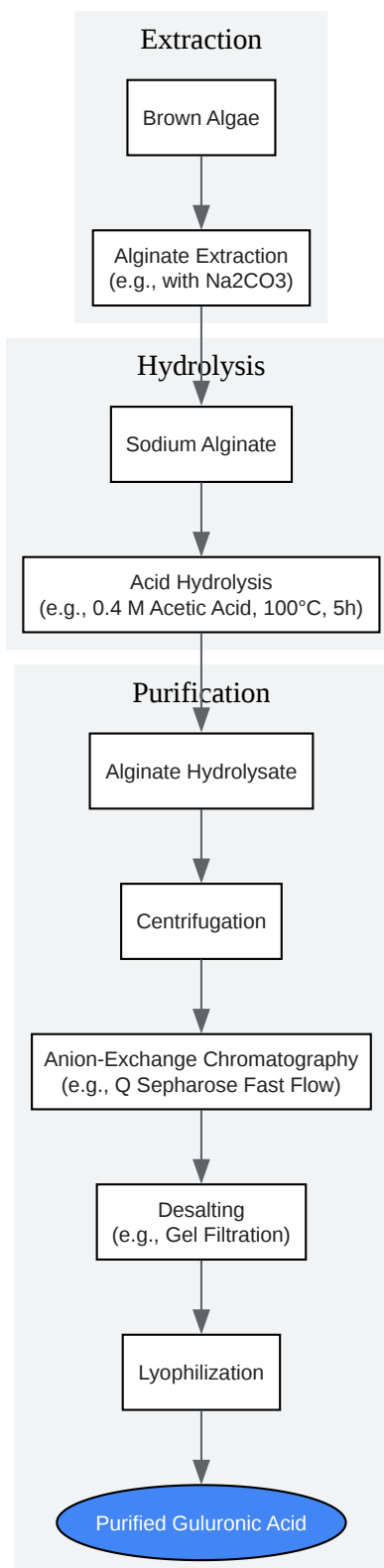
Experimental Protocols

This section outlines methodologies for the extraction, purification, and quantification of guluronic acid from alginate, a common starting material.

Extraction and Purification of Guluronic Acid from Alginate

The extraction of guluronic acid typically involves the acid hydrolysis of alginate, followed by purification steps to separate it from mannuronic acid and other hydrolysis byproducts.

Workflow for Guluronic Acid Extraction and Purification



[Click to download full resolution via product page](#)

Caption: Workflow for the extraction and purification of guluronic acid from brown algae.

Detailed Protocol:

- **Alginate Extraction:** Alginate is first extracted from brown seaweed. A common method involves treating the seaweed with a sodium carbonate solution.[\[6\]](#)
- **Acid Hydrolysis:** The extracted sodium alginate is then subjected to acid hydrolysis to break the glycosidic bonds and release the constituent monosaccharides. A typical procedure involves heating the alginate in a dilute acid solution (e.g., 0.4 M acetic acid) at 100°C for several hours.[\[7\]](#) The duration of hydrolysis can be adjusted to optimize the yield of monomeric guluronic acid.
- **Purification:**
 - **Centrifugation:** The hydrolysate is centrifuged to remove any insoluble material.[\[7\]](#)
 - **Anion-Exchange Chromatography:** The supernatant containing a mixture of guluronic acid, mannuronic acid, and oligosaccharides is then purified using anion-exchange chromatography. A column such as Q Sepharose Fast Flow can be used to separate the different uronic acids.[\[8\]](#)[\[9\]](#)
 - **Desalting:** The fractions containing guluronic acid are collected and desalted, for example, by using gel filtration chromatography.[\[8\]](#)
 - **Lyophilization:** Finally, the purified guluronic acid solution is lyophilized to obtain a dry powder.[\[8\]](#)

Quantification of Guluronic Acid

The concentration of guluronic acid can be determined using colorimetric assays or high-performance liquid chromatography (HPLC).

A common colorimetric method for uronic acids involves their reaction with carbazole in the presence of sulfuric acid and borate.[\[10\]](#)

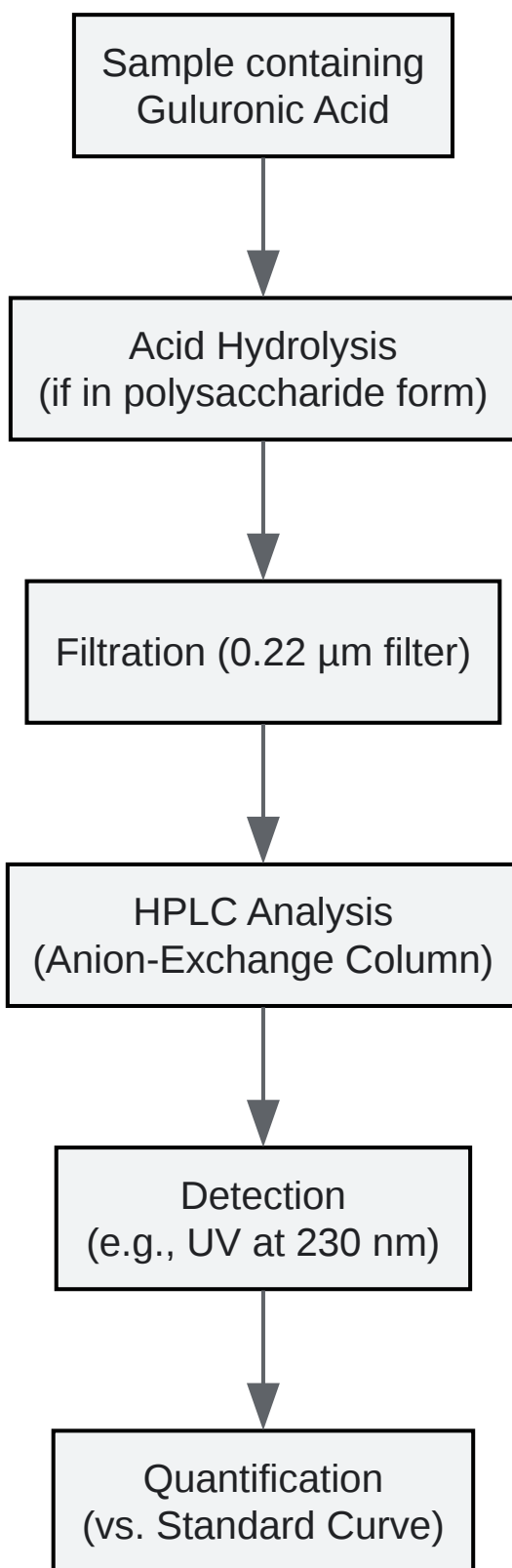
Protocol Outline:

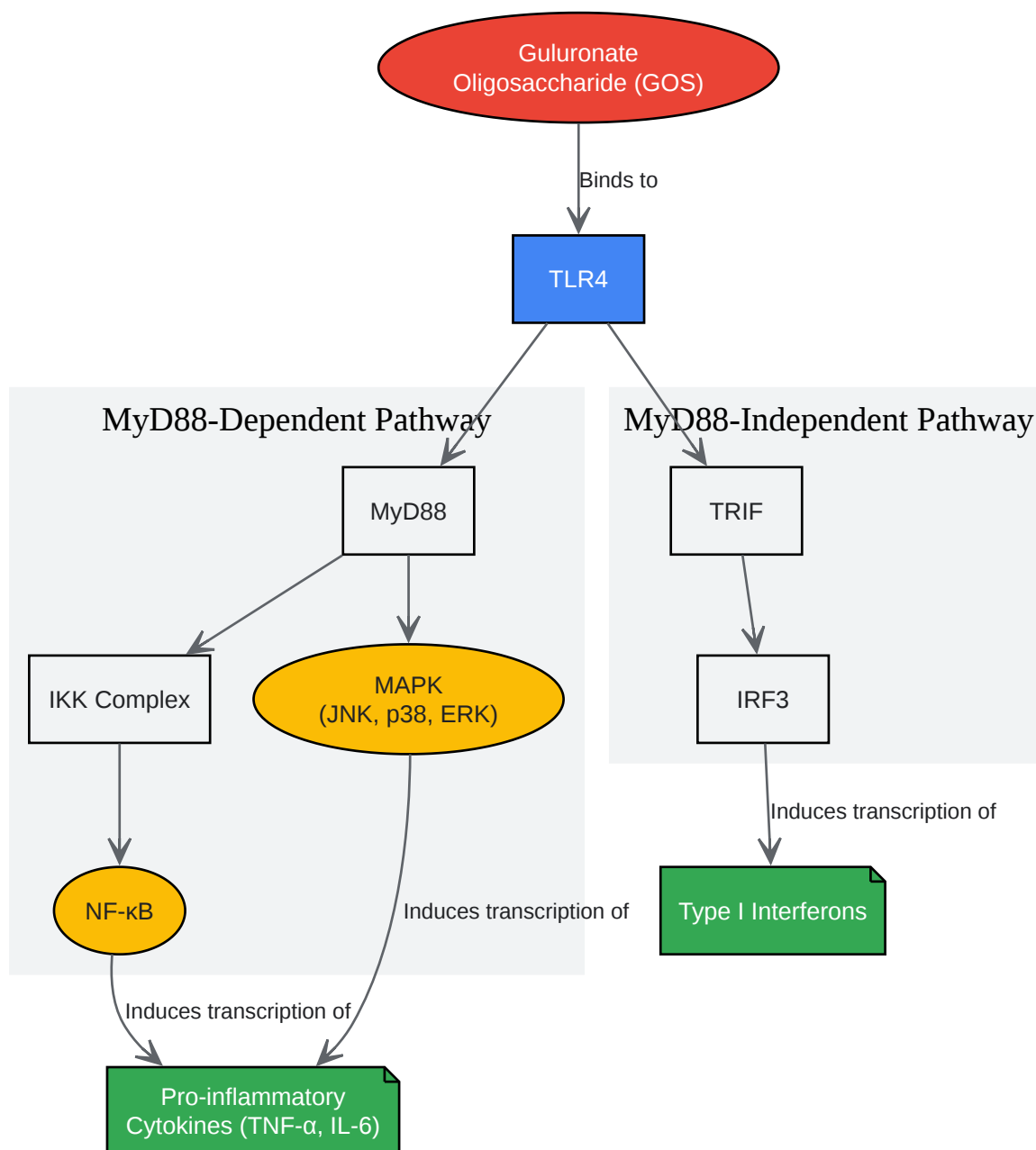
- **Sample Preparation:** Prepare a solution of the sample containing guluronic acid.

- Reaction: Mix the sample with a solution of carbazole in 80% sulfuric acid containing borate ions.
- Incubation: Incubate the mixture at a controlled temperature (e.g., 60°C) for a specific time. [\[10\]](#)
- Measurement: Measure the absorbance of the resulting colored solution at a specific wavelength (e.g., 525 nm) using a spectrophotometer.
- Quantification: Determine the concentration of guluronic acid by comparing the absorbance to a standard curve prepared with known concentrations of guluronic acid.

HPLC provides a more specific and accurate method for quantifying guluronic acid, especially in complex mixtures.

Workflow for HPLC Quantification of Guluronic Acid





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Guluronic acid - Wikipedia [en.wikipedia.org]
- 2. CAS 15769-56-9: guluronic acid | CymitQuimica [cymitquimica.com]
- 3. SODIUM ALGINATE - Ataman Kimya [atamanchemicals.com]
- 4. Guluronic acid sodium | C₆H₉NaO₇ | CID 87514952 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. guidechem.com [guidechem.com]
- 6. web.donga.ac.kr [web.donga.ac.kr]
- 7. tandfonline.com [tandfonline.com]
- 8. academic.oup.com [academic.oup.com]
- 9. A colorimetric method for the quantitation of uronic acids and a specific assay for galacturonic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. sdiopr.s3.ap-south-1.amazonaws.com [sdiopr.s3.ap-south-1.amazonaws.com]
- To cite this document: BenchChem. [Guluronic Acid Sodium Salt: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15590367#guluronic-acid-sodium-basic-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com